

Zoligratinib vs erdafitinib selectivity FGFR1-4

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Zoligratinib

CAS No.: 1265229-25-1

Cat. No.: S547997

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Erdafitinib at a Glance

The following table summarizes key information about Erdafitinib based on the search results [1] [2] [3]:

Feature	Description
Drug Name	Erdafitinib (also known as JNJ-42756493, marketed as Balversa)
Primary Target	Pan-Fibroblast Growth Factor Receptor (FGFR) inhibitor
Targeted FGFRs	FGFR1, FGFR2, FGFR3, FGFR4 [2] [3] [4]
Key Approved Indication	Locally advanced or metastatic urothelial carcinoma with susceptible <i>FGFR3</i> alterations or <i>FGFR2/3</i> fusions [3].
Common Adverse Events	Hyperphosphatemia, stomatitis, diarrhea, dry mouth [1] [2] [4].
Off-Target Activity	Demonstrated off-target inhibition of VEGFR2 in retinal angiogenesis models [5].

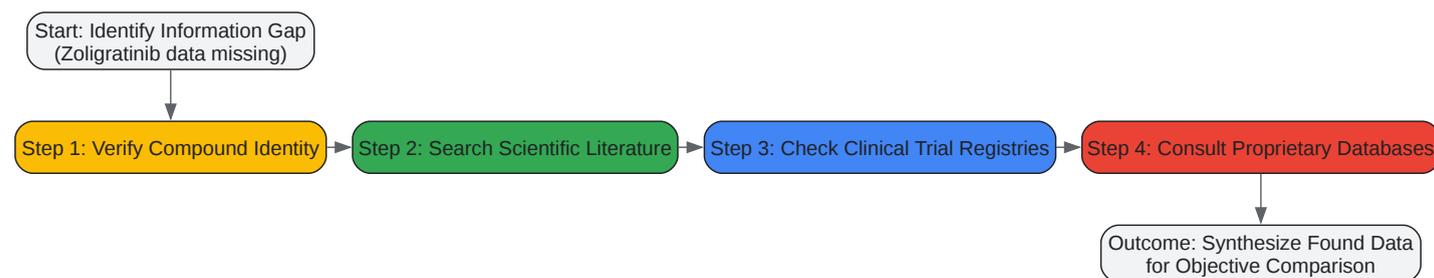
Experimental Data on Erdafitinib Efficacy

Clinical trials provide concrete data on Erdafitinib's performance. The table below summarizes key efficacy endpoints from selected studies [1] [2] [4]:

Study / Cohort	Objective Response Rate (ORR)	Median Progression-Free Survival (PFS)	Median Overall Survival (OS)
Urothelial Carcinoma (Phase II, n=99)	40% [2]	5.5 months [2]	13.8 months [2]
Urothelial Carcinoma (Meta-Analysis)	Higher than other solid tumors [1] [4]	Higher than other solid tumors [1] [4]	Information missing
Various Solid Tumors (RAGNAR Trial, n=217)	Information missing	Information missing	Information missing
FGFR-Amplified Tumors (NCI-MATCH, n=18)	0% (No confirmed response) [3]	1.7 months [3]	4.2 months [3]

Research Pathway Diagram

The following diagram outlines a suggested workflow to continue your research based on the information gap identified.



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References

1. Meta-analysis on the safety and efficacy of Erdafitinib in ... [frontiersin.org]
2. Fibroblast Growth Factor Receptor (FGFR) Inhibitors in ... [pmc.ncbi.nlm.nih.gov]
3. Phase 2 Study of Erdafitinib in Patients with Tumors with ... [pmc.ncbi.nlm.nih.gov]
4. Meta-analysis on the safety and efficacy of Erdafitinib in ... [pmc.ncbi.nlm.nih.gov]
5. Erdafitinib suppresses pathological retinal angiogenesis ... [nature.com]

To cite this document: Smolecule. [Zoligratinib vs erdafitinib selectivity FGFR1-4]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547997#zoligratinib-vs-erdafitinib-selectivity-fgfr1-4>]

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